

2-Methylbiphenyl CAS number and molecular structure

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Compound of Interest

Compound Name: 2-Methylbiphenyl

Cat. No.: B1362416

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An In-depth Technical Guide to 2-Methylbiphenyl

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2-Methylbiphenyl**, a key aromatic hydrocarbon with significant applications in chemical synthesis and pharmaceutical development. This document outlines its chemical identity, physical properties, synthesis protocols, and its role as a crucial intermediate in the creation of high-value molecules.

Chemical Identity and Molecular Structure

2-Methylbiphenyl, also known as 2-phenyltoluene, is an organic compound consisting of a biphenyl backbone with a methyl group substituted at the 2-position of one of the phenyl rings.

- CAS Number: 643-58-3[1][2][3]
- Molecular Formula: C₁₃H₁₂[1][4][5]
- IUPAC Name: 1-methyl-2-phenylbenzene[1][4][5]
- Synonyms: 2-Methyl-1,1'-biphenyl, o-Methylbiphenyl, 2-Phenyltoluene[1][6]

The molecular structure is represented by the following SMILES string:

CC1=CC=CC=C1C2=CC=CC=C2[1][4][5]

Physicochemical Properties

The physical and chemical properties of **2-Methylbiphenyl** are summarized in the table below, providing essential data for laboratory and industrial applications.

Property	Value	Source(s)
Molecular Weight	168.23 g/mol	[4][5]
Appearance	Clear colorless to light yellow liquid	[5][7]
Melting Point	-0.2 °C	[4][8]
Boiling Point	255.0 to 256.0 °C	[4][8]
Density	1.010 - 1.012 g/cm ³ at 20-22 °C	[4][8]
Refractive Index	1.5890 to 1.5920 at 20 °C	[7][8]
Flash Point	~107 °C (225 °F)	[2][8]
Solubility	Insoluble in water; Soluble in ether and alcohol.[4][5]	
LogP	3.9 - 4.14	[4][5]

Synthesis Protocols

2-Methylbiphenyl and its derivatives are synthesized through various cross-coupling reactions. Below are detailed experimental protocols for two common methods.

This method involves the reaction of an o-tolylmagnesium Grignard reagent with chlorobenzene, catalyzed by a nickel(II) halide and a triarylphosphine ligand.[9]

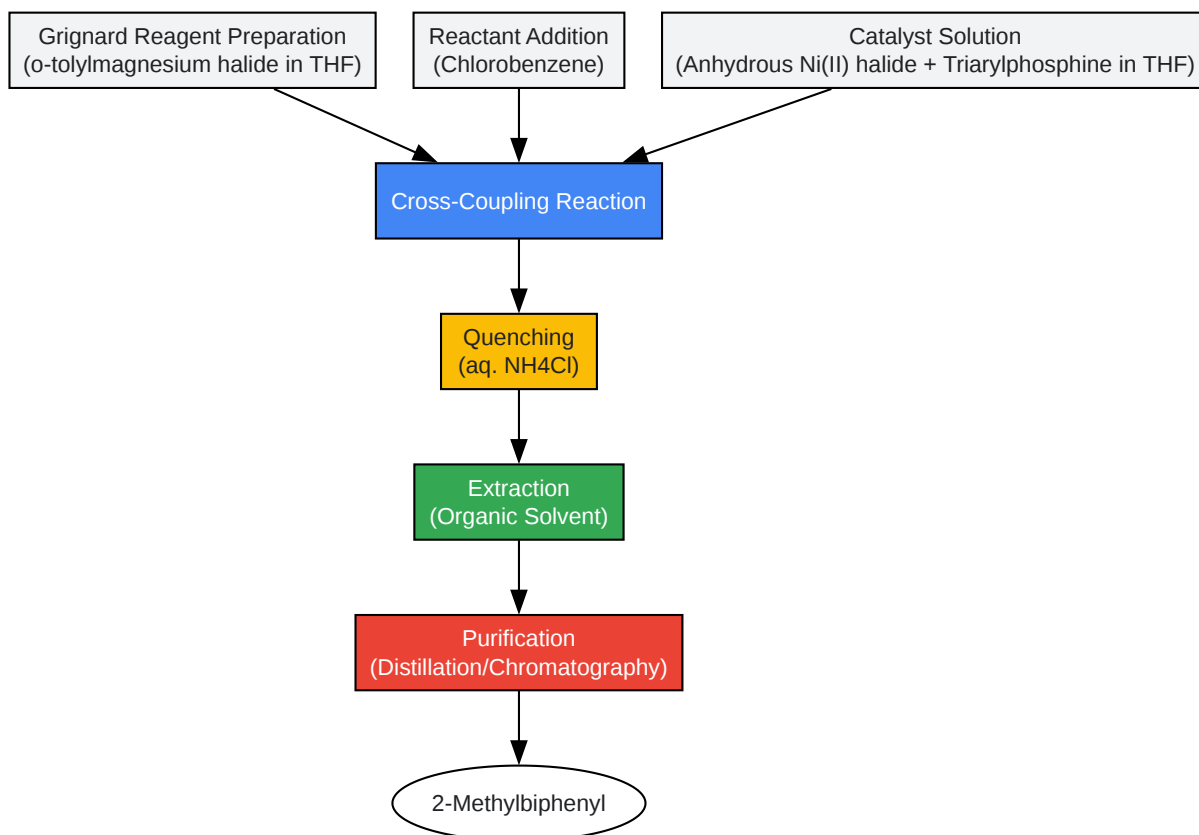
Experimental Protocol:

- Grignard Reagent Preparation: In a flame-dried, three-necked flask under an inert atmosphere (e.g., argon or nitrogen), prepare the o-tolylmagnesium Grignard reagent by

reacting o-bromotoluene or o-chlorotoluene with magnesium turnings in anhydrous tetrahydrofuran (THF).

- **Catalyst Preparation:** In a separate flask, dissolve the anhydrous nickel(II) halide (e.g., NiBr_2) and the triarylphosphine ligand (e.g., triphenylphosphine) in anhydrous THF.
- **Coupling Reaction:** To the freshly prepared Grignard reagent, add the chlorobenzene.
- **Catalyst Addition:** Slowly add the catalyst solution to the reaction mixture. The reaction is often exothermic and may require cooling to maintain a controlled temperature.
- **Reaction Monitoring:** Monitor the progress of the reaction by gas chromatography (GC) or thin-layer chromatography (TLC).
- **Work-up:** Upon completion, quench the reaction by carefully adding a saturated aqueous solution of ammonium chloride.
- **Extraction:** Extract the aqueous layer with a suitable organic solvent, such as diethyl ether or ethyl acetate.
- **Purification:** Combine the organic layers, dry over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure. The crude product can be further purified by vacuum distillation or column chromatography to yield pure **2-Methylbiphenyl**.

A logical workflow for this synthesis is depicted below.



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Grignard Cross-Coupling Workflow

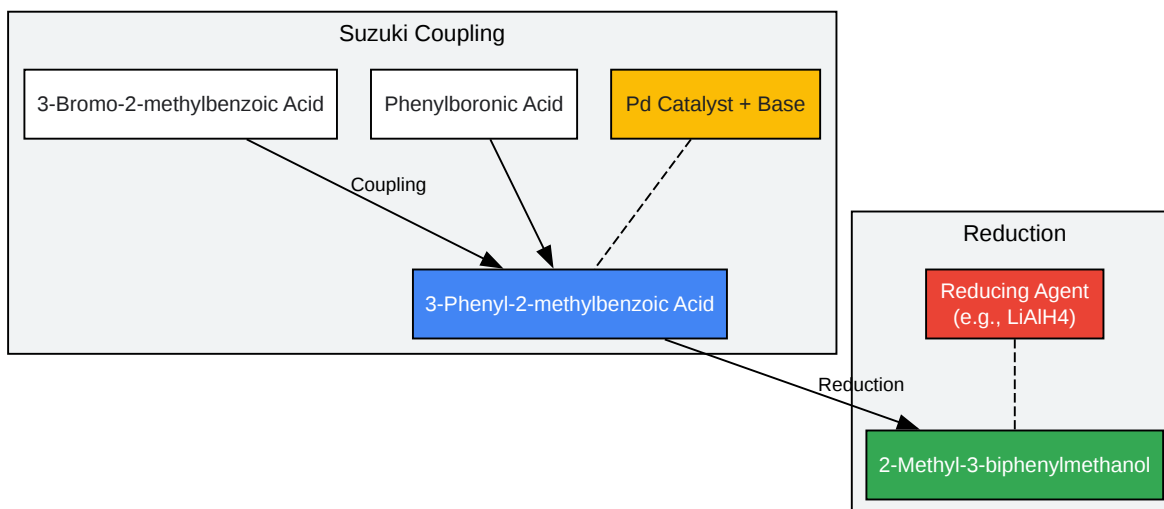
Derivatives of **2-Methylbiphenyl**, such as 2-methyl-3-biphenylmethanol, can be prepared via a Suzuki coupling reaction.[10] The example below describes the synthesis of 3-phenyl-2-methylbenzoic acid, a precursor to the target molecule.

Experimental Protocol:

- **Reaction Setup:** In a reaction flask, combine 3-bromo-2-methylbenzoic acid, a palladium catalyst (e.g., Pd/C), and a base (e.g., sodium carbonate or sodium acetate).

- **Solvent and Reagent Addition:** Add a suitable solvent, such as water, and the phenylboronic acid or a phenylborate salt (e.g., sodium tetraphenylborate). The pH of the reaction system should be maintained between 8 and 10.
- **Reaction Conditions:** Heat the reaction mixture, typically to reflux, for a period of 1 to 12 hours, depending on the specific substrates and catalyst used.
- **Reaction Monitoring:** Monitor the reaction's progress using an appropriate analytical technique like HPLC or TLC.
- **Work-up:** After the reaction is complete, cool the mixture and acidify it with an acid, such as 2N hydrochloric acid.
- **Extraction:** Extract the product from the aqueous phase using an organic solvent like ethyl acetate.
- **Purification:** Combine the organic extracts, dry them over an anhydrous drying agent, filter, and remove the solvent under reduced pressure to obtain the crude 3-phenyl-2-methylbenzoic acid.
- **Reduction:** The resulting carboxylic acid can then be reduced using a suitable reducing agent (e.g., borane or lithium aluminum hydride) to yield 2-methyl-3-biphenylmethanol.

The signaling pathway for this synthesis is illustrated in the diagram below.



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Suzuki Coupling and Reduction Pathway

Applications in Research and Drug Development

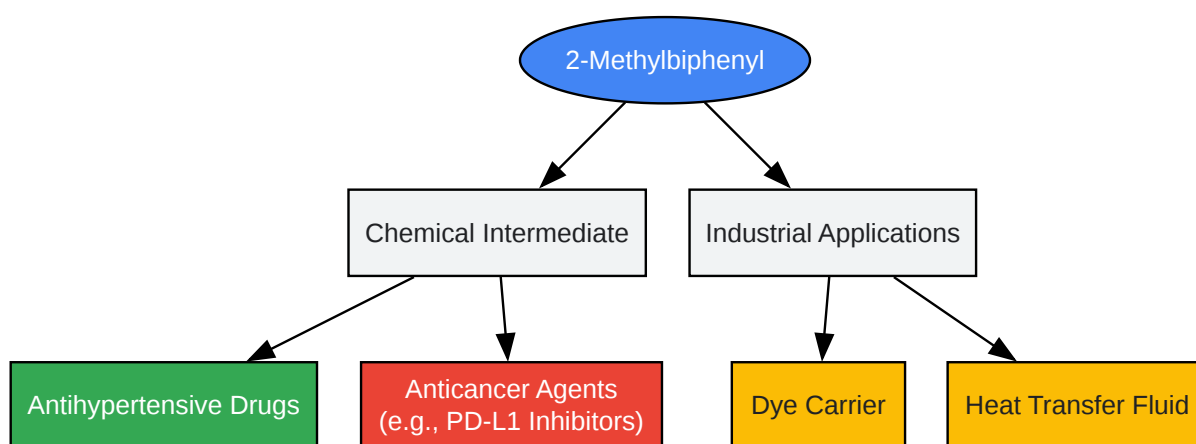
2-Methylbiphenyl and its derivatives are valuable intermediates in the synthesis of various commercial and pharmaceutical products.

- Dye Carrier: It is used as a dye carrier in the textile industry.[4]
- Heat Transfer Fluids: Certain formulations containing methylbiphenyls are utilized as heat transfer fluids.[4]
- Pharmaceutical Intermediates: This is a critical area of application.
 - Antihypertensive Drugs: 2-Cyano-4'-methylbiphenyl, a derivative, is a key intermediate in the synthesis of anti-hypertensive drugs.[11]
 - Anticancer Agents: The biphenyl scaffold is significant for inhibitors of the PD-1/PD-L1 axis. Novel compounds based on a **2-methylbiphenyl** structure have been synthesized

and evaluated for their anti-cancer activity.[12] Derivatives like 2-methyl-3-biphenylmethanol are used in the creation of PD-L1 inhibitors, which are at the forefront of cancer immunotherapy.[13]

- Anticonvulsants: Biphenyl itself has been studied for its application in preparing drugs for preventing and treating convulsions.[14]

The relationship between **2-Methylbiphenyl** and its key applications is summarized in the diagram below.



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Applications of **2-Methylbiphenyl**

Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of **2-Methylbiphenyl**. The National Institute of Standards and Technology (NIST) provides reference spectra for this compound.

- Mass Spectrum (Electron Ionization): Available in the NIST WebBook.[15]
- IR Spectrum: Available in the NIST WebBook.[6]
- UV/Visible Spectrum: Available in the NIST WebBook.[16]

Researchers should consult these databases for detailed spectral information to confirm the identity and purity of their samples.

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